Introduction: The Shifting Landscape of Flame Retardants

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Compound of Interest

Compound Name:	*Isopropylphenyl diphenyl phosphate*
CAS No.:	*64532-94-1*
Cat. No.:	*B132778*

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For decades, organophosphate esters (OPEs) have been integrated into a vast array of consumer and industrial products, from electronics and furniture to textiles and building materials, serving as flame retardants and plasticizers. **Isopropylphenyl diphenyl phosphate** (IPP), a prominent member of the non-halogenated aryl-OPE subclass, rose to prominence as a replacement for polybrominated diphenyl ethers (PBDEs) following concerns over the latter's persistence, bioaccumulation, and toxicity. IPP is not a single chemical entity but typically exists as a mixture of isomers, primarily 2-**isopropylphenyl diphenyl phosphate** (2IPPDPP) and 4-**isopropylphenyl diphenyl phosphate** (4IPPDPP).[1][2] These are major components of commercial flame retardant formulations like Firemaster 550.[3][4]

However, the transition to OPEs has not been without scrutiny. A growing body of evidence now points to the potential for adverse health effects associated with IPP exposure, necessitating a deeper understanding of its toxicological profile.[5][6] This guide, intended for researchers and toxicologists, synthesizes the current state of knowledge on IPP, moving from its metabolic fate within biological systems to its mechanisms of toxicity and organ-specific effects. We will explore the causality behind experimental designs and detail the self-validating protocols that form the bedrock of modern toxicological assessment.

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Section 1: Toxicokinetics and Metabolic Biotransformation

Understanding the absorption, distribution, metabolism, and excretion (ADME) of a xenobiotic is fundamental to assessing its toxic potential. The physicochemical properties of IPP govern its environmental fate and biological uptake.

Property	Value	Source
Molecular Weight	352.37 g/mol (for monosubstituted)	-
Log Kow (Octanol-Water Partition Coefficient)	5.31	[7]
Water Solubility	2.2 mg/L at 25°C	[7]

The high Log Kow value suggests that IPP is lipophilic, indicating a potential for bioaccumulation in fatty tissues.[7] Studies have confirmed its presence in various tissues following exposure, with notable accumulation in the ovary of aquatic species, which has significant implications for reproductive health and maternal transfer.[3][4]

Metabolic Pathways: From Parent Compound to Biomarker

The biotransformation of IPP is a critical determinant of its toxicity and clearance. In vivo, IPP is readily metabolized, and its metabolites are often used as biomarkers for human exposure assessment.[8] The primary metabolic pathways involve both phase I (hydrolysis and oxidation) and phase II (conjugation) reactions, investigated thoroughly using in vitro models such as human liver subcellular fractions (S9).[1][9]

The rationale for using liver S9 fractions is that this preparation contains a broad suite of metabolic enzymes, including both microsomal (e.g., cytochrome P450s) and cytosolic enzymes, thus providing a comprehensive view of both phase I and phase II metabolism.

Key Metabolic Reactions:

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- Ester Hydrolysis: The most prominent pathway is the cleavage of one of the phosphate-ester bonds, leading to the formation of diphenyl phosphate (DPHP). DPHP is a common metabolite for many aryl-OPEs and is frequently measured in human urine as a general indicator of exposure to this class of compounds.[8][10]

- Oxidative Metabolism: Cytochrome P450 (CYP) enzymes can hydroxylate the parent compound. More uniquely, studies have identified novel metabolites such as mono-isopropenylphenyl diphenyl phosphate, likely formed via dehydrogenation of the isopropyl group, and hydroxy-**isopropylphenyl diphenyl phosphate**.[1][8][9]

- Hydrolysis of the Isopropylated Phenol: A secondary hydrolysis pathway can produce isopropylphenyl phenyl phosphate (ip-PPP), which serves as a more specific biomarker for IPP exposure compared to DPHP.[5][8]

While a complete mass balance has been achieved for some related OPEs in these in vitro systems, studies on 2IPPDPP and 4IPPDPP have shown that a portion of the initial parent compound remains unaccounted for after quantifying the major known metabolites, suggesting that other, yet-to-be-identified metabolic pathways exist.[1][9]

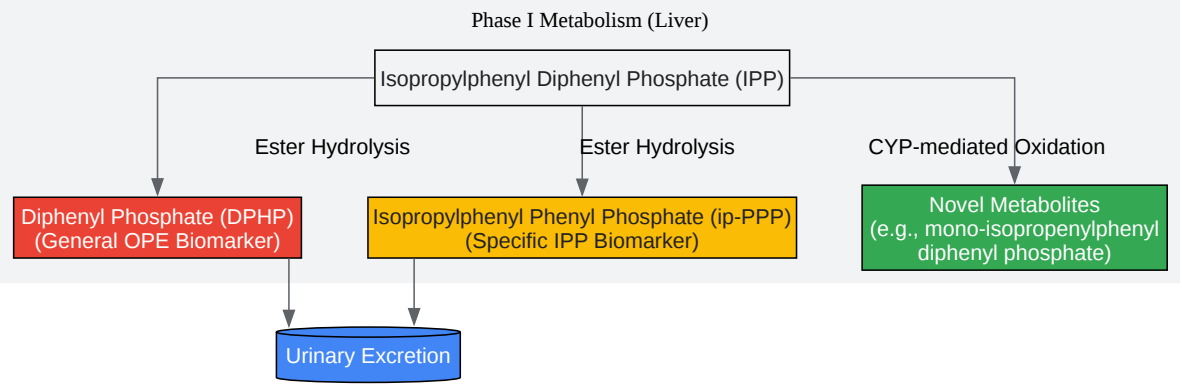

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Figure 1: Simplified metabolic pathway of IPP.

Section 2: Core Mechanisms of Toxicity

The toxicity of IPP extends beyond the classical organophosphate mechanism of acetylcholinesterase (AChE) inhibition. Its primary modes of action, particularly at environmentally relevant concentrations, involve endocrine disruption and isomer-dependent neurotoxicity.

Endocrine Disruption via Nuclear Receptor Antagonism

A significant body of evidence demonstrates that 2IPPDPP functions as an antagonist to multiple nuclear receptors.[3] In vitro reporter gene assays are pivotal for this characterization. In these assays, cells are engineered to express a reporter gene (e.g., luciferase) under the control of a hormone response element. A decrease in reporter gene activity in the presence of both the natural hormone and the test chemical (IPP) indicates antagonism.

Using this approach, 2IPPDPP has been identified as an antagonist of:

- Estrogen Receptor (ER): IC50 of 29.0 μM[3][4]
- Retinoic Acid Receptor (RAR): IC50 of 14.6 μM[3][4]
- Retinoid X Receptor (RXR): IC50 of 39.4 μM[3][4]

The causality is clear: by binding to these receptors, IPP blocks the transcriptional activity normally initiated by their endogenous ligands (e.g., estradiol, retinoic acid). This disruption of hormonal signaling pathways during critical developmental windows can lead to profound adverse outcomes. For instance, ER antagonism in female fish leads to the downregulation of the vitellogenin (vtg) gene in the liver.[3] Vitellogenin is an egg yolk precursor protein essential for oocyte development; its suppression results in ovarian retardation and reduced egg production.[3][4]

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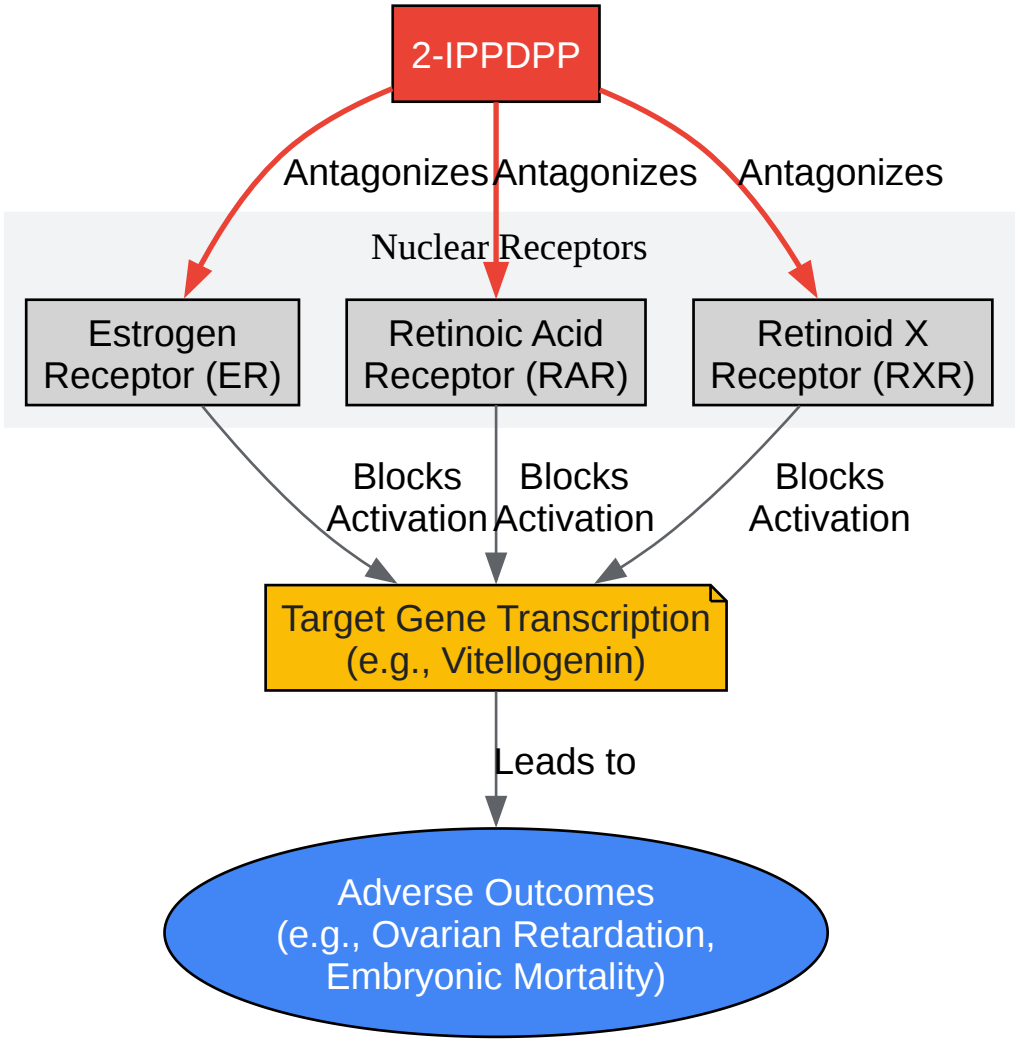

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Figure 2: IPP mechanism of endocrine disruption.

Isomer-Specific Neurotoxicity

The potential for OPEs to cause Organophosphate-Induced Delayed Neurotoxicity (OPIDN)—a debilitating condition characterized by damage to central and peripheral nerve axons—is a long-standing concern. For IPP, this risk appears to be highly dependent on the position of the isopropyl group on the phenyl ring.[11]

Studies using the adult hen, the standard animal model for OPIDN assessment, have shown that oral administration of o-**isopropylphenyl diphenyl phosphate** at high doses (1000 mg/kg bw/day) can induce signs of OPIDN.[11] In contrast, other isomers, including tri-m-isopropylphenyl phosphate and p-**isopropylphenyl diphenyl phosphate**, did not produce

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OPIDN even at very high single doses.[11] This isomer-specific toxicity is a hallmark of certain OPEs and is linked to the metabolism of the ortho-substituted isomer into a cyclic metabolite (a saligenin phosphate) that irreversibly inhibits neuropathy target esterase (NTE).[11]

Furthermore, epidemiological studies have linked the urinary IPP metabolite, ip-PPP, with adverse neurodevelopmental outcomes in children, specifically a decrease in fine motor assessment scores, suggesting mechanisms beyond OPIDN that may affect the developing nervous system.[5]

Section 3: Systemic and Organ-Specific Toxicology

The mechanisms described above manifest as toxicity in specific organ systems, with reproductive and developmental processes being particularly vulnerable.

Reproductive and Developmental Toxicity

Data from both mammalian and aquatic vertebrate models converge to indicate that IPP is a significant reproductive and developmental toxicant.

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Study Type	Organism	Exposure	Key Findings	Reference(s)
Combined Repeated Dose & Reproductive Toxicity (OECD TG 422)	Rat	Oral gavage; 25, 100, 400 mg/kg bw/day	Increased epididymis/ovary weights at ≥25 mg/kg. Decreased fertility and pup survival at ≥100 mg/kg.	[11]
Developmental Toxicity	Rat	Dietary; 1000-15,000 ppm	Decreased number of live pups and significantly reduced pup survival and body weight.	[6]
Chronic Reproductive Toxicity	Japanese Medaka (Fish)	Aqueous; 136.2 - 1433.7 ng/L for 35 days	Ovarian retardation, reduced egg production (up to 37.3%), increased embryonic mortality (up to 51.7%).	[3][4]

The consistency of findings across different species (rat, fish) and exposure routes (oral, aqueous) strengthens the conclusion that IPP poses a hazard to reproduction. The effects observed in rats, such as decreased fertility and pup survival, are consistent with the endocrine-disrupting mechanisms identified in molecular studies.[6][11] The high concentrations of IPP found in fish ovaries further underscore the risk of direct toxicity to developing oocytes and embryos.[3]

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Section 4: Methodologies for Toxicological Assessment

A multi-pronged approach combining in vivo, in vitro, and analytical methods is essential for a comprehensive evaluation of IPP's toxicology. The choice of methodology is driven by the need to link exposure to mechanism and mechanism to adverse outcome.

Protocol 1: In Vivo Reproductive Toxicity Assessment (Modified OECD 422)

This protocol is designed to provide initial information on the potential reproductive and developmental toxicity of a substance following repeated dosing.

Objective: To assess the effects of IPP on male and female reproductive performance and on the development of offspring.

Methodology:

- Animal Model: Sprague Dawley rats (justification: well-characterized reproductive biology, historical control data).
- Dose Groups: A control group (vehicle only, e.g., corn oil) and at least three dose levels of IPP (e.g., 25, 100, 400 mg/kg bw/day), administered daily by oral gavage.[11]
- Exposure Period: Males are dosed for 28 days, and females for 14 days before mating, through the mating period, gestation, and until lactation day 4.
- Mating: Animals are paired 1:1. Evidence of mating (e.g., sperm in vaginal lavage) is recorded.
- Endpoints (Parental):
  - Clinical observations and body weight changes.
  - Estrous cycle monitoring in females.
  - Mating, fertility, and gestation indices.

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- Post-mortem analysis: Gross pathology and organ weights (testes, epididymides, ovaries, uterus).

- Endpoints (Offspring):
  - Number of live and dead pups at birth.
  - Pup survival and body weight gain until postnatal day 4.
  - External examination of pups for abnormalities.

Self-Validation: The inclusion of a vehicle control group and multiple dose levels allows for the establishment of a dose-response relationship and the determination of a No-Observed-Adverse-Effect Level (NOAEL) or a Lowest-Observed-Adverse-Effect Level (LOAEL).[11] Histopathological examination of reproductive tissues validates macroscopic findings.

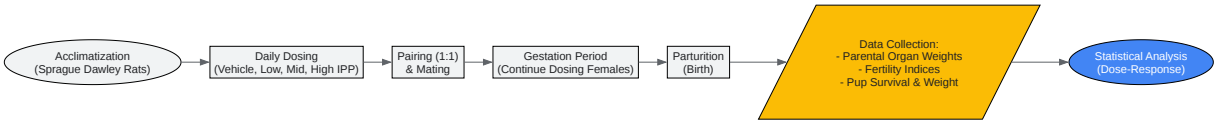

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Figure 3: Workflow for an in vivo reproductive toxicity study.

Protocol 2: In Vitro Metabolism in Human Liver S9 Fractions

This assay is crucial for identifying metabolites formed in humans, providing data for exposure assessment and for understanding whether toxicity is driven by the parent compound or its metabolites.

Objective: To characterize the phase I and phase II metabolites of IPP isomers.

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Methodology:

- Reaction Mixture: Prepare a reaction mixture containing pooled human liver S9 fraction, a buffer system (e.g., potassium phosphate), and necessary cofactors. For phase I, include NADPH. For combined phase I/II, also include UDPGA (for glucuronidation) and PAPS (for sulfation).
- Incubation: Pre-incubate the mixture at 37°C. Initiate the reaction by adding IPP (e.g., at 1 and 10 µM concentrations to assess concentration-dependent metabolism).[1][9]
- Time Points: Aliquots are taken at various time points (e.g., 0, 15, 30, 60, 120 minutes) to assess the rate of parent compound depletion and metabolite formation.
- Quenching: Stop the reaction by adding a cold organic solvent (e.g., acetonitrile), which also precipitates proteins.
- Sample Preparation: Centrifuge the samples to remove precipitated protein. The supernatant, containing the parent and metabolites, is concentrated.
- Analysis: Analyze the samples using high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- Data Interpretation: Identify metabolites by comparing their mass-to-charge ratio (m/z) and fragmentation patterns with authentic standards (for known metabolites like DPHP, ip-PPP) or by using high-resolution mass spectrometry to predict elemental formulas for novel metabolites.[1][8]

Causality and Validation: The use of heat-inactivated S9 fractions or incubations without cofactors serves as a negative control to ensure that observed biotransformation is enzyme-mediated and not due to abiotic degradation.[8] Quantifying both the disappearance of the parent compound and the appearance of metabolites allows for a mass-balance calculation, validating the identified pathways.[9]

Analytical Methods for Biomonitoring

The quantification of IPP metabolites in human biological samples like urine is the cornerstone of assessing population-level exposure.

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- Technique: Ultra-Performance Liquid Chromatography coupled with Electrospray Ionization Tandem Mass Spectrometry (UPLC-ESI-MS/MS).[3]

- Rationale: This technique provides exceptional sensitivity (detection in the ng/L range) and selectivity, which is necessary for measuring low concentrations of metabolites in a complex biological matrix like urine. The use of tandem mass spectrometry (MS/MS) allows for the specific detection of target analytes by monitoring unique precursor-to-product ion transitions, minimizing interference from other compounds.

- Sample Preparation: Typically involves enzymatic deconjugation (using β-glucuronidase/sulfatase) to measure both free and conjugated metabolites, followed by solid-phase extraction (SPE) to clean up the sample and concentrate the analytes before injection into the UPLC-MS/MS system.

Conclusion and Future Perspectives

Isopropylphenyl diphenyl phosphate is not an inert additive. The weight of scientific evidence clearly identifies it as an endocrine-disrupting chemical with the potential to cause significant reproductive and developmental harm.[3][6][11] Its mechanism of action involves the antagonism of critical nuclear hormone receptors, disrupting signaling pathways essential for normal development.[3][4] Furthermore, the potential for isomer-specific neurotoxicity warrants careful consideration, particularly for the ortho-substituted variant.[11]

While our understanding has advanced significantly, critical knowledge gaps remain. Future research should prioritize:

- Long-Term, Low-Dose Studies: Most toxicological studies use doses higher than typical human environmental exposures. Research is needed to understand the effects of chronic, low-level exposure throughout the lifespan.

- Toxicity of Metabolites: The toxicological profiles of novel IPP metabolites are largely unknown. These should be synthesized and tested in relevant in vitro assays.

- Mixture Toxicity: Humans are exposed to a complex mixture of OPEs and other environmental chemicals. The combined or synergistic effects of IPP in these mixtures need to be investigated.

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- Human Epidemiological Studies: Further large-scale cohort studies are required to strengthen the association between biomarkers of IPP exposure (like ip-PPP) and adverse health outcomes, particularly neurodevelopmental effects, in human populations.[5]

By continuing to apply rigorous, mechanism-based toxicological methodologies, the scientific community can provide the robust data needed to inform risk assessment and ensure the safe use of chemicals in commerce.

References

- Liu, Y., Wu, F., Huang, C., Li, Q., & Hu, J. (2025). Organophosphorus Flame-Retardant 2-**Isopropylphenyl Diphenyl Phosphate** Antagonizes Estrogen, Retinoic Acid, and Retinoic X Receptors and Leads to Adverse Reproductive Outcomes in Japanese Medaka (Oryzias latipes). ACS ES&T Water. [Link]

- Dodson, R. E., Van den Eede, N., Covaci, A., Perovich, L. J., Brody, J. G., & Rudel, R. A. (2020). In Vitro Metabolism of Isopropylated and tert-Butylated Triarylphosphate Esters Using Human Liver Subcellular Fractions. Chemical Research in Toxicology, 33(7), 1837-1848. [Link]

- National Industrial Chemicals Notification and Assessment Scheme (NICNAS). (2018). Isopropylated triphenyl phosphate esters: Human health tier II assessment. Australian Government Department of Health. [Link]

- UK Environment Agency. (2009). Environmental risk evaluation report: Isopropylated triphenyl phosphate. GOV.UK. [Link]

- Slotkin, T. A., & Stapleton, H. M. (2021). Beyond Cholinesterase Inhibition: Developmental Neurotoxicity of Organophosphate Ester Flame Retardants and Plasticizers. Environmental Health Perspectives, 129(10), 105001. [Link]

- Dodson, R. E., Van den Eede, N., Covaci, A., Perovich, L. J., Brody, J. G., & Rudel, R. A. (2020). In Vitro Metabolism of Isopropylated and tert-Butylated Triarylphosphate Esters Using Human Liver Subcellular Fractions. Chemical Research in Toxicology, 33(7), 1837-1848. [Link]

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- Liu, Y., Wu, F., Huang, C., Li, Q., & Hu, J. (2025). Organophosphorus Flame-Retardant 2-**Isopropylphenyl Diphenyl Phosphate** Antagonizes Estrogen, Retinoic Acid, and Retinoic X Receptors and Leads to Adverse Reproductive Outcomes in Japanese Medaka (Oryzias latipes) [Data set]. Figshare. [Link]
- Gassman, N. R., & Valdivia, C. (2024). Toxicity Assessment of Organophosphate Flame Retardants Using New Approach Methodologies. Toxics, 12(1), 53. [Link]
- Biomonitoring California Scientific Guidance Panel. (2012). Non-halogenated Aromatic Phosphates. [Link]
- Australian Industrial Chemicals Introduction Scheme (AICIS). (2023). Triphenyl phosphate and diphenyl phosphate - Evaluation statement. [Link]
- Dodson, R. E., Van den Eede, N., Covaci, A., Perovich, L. J., Brody, J. G., & Rudel, R. A. (2020). In Vitro Metabolism of Isopropylated and tert-Butylated Triarylphosphate Esters Using Human Liver Subcellular Fractions. Chemical Research in Toxicology, 33(7), 1837-1848. [Link]
- ResearchGate. (Request PDF). Biotransformation, Bioaccumulation, and Bioelimination of Triphenyl Phosphate and Its Dominant Metabolite Diphenyl Phosphate In Vivo. [Link]
- Environmental Science & Technology. Structure-Dependent Distribution, Metabolism, and Toxicity Effects of... [Link]
- Patisaul, H. B., Roberts, S. C., Mabrey, N., McCaffrey, K. A., Stadler, D., & Toole, C. M. (2022). Reproductive and developmental toxicity following exposure to organophosphate ester flame retardants and plasticizers, triphenyl phosphate and isopropylated phenyl phosphate, in Sprague Dawley rats. Toxicology, 475, 153243. [Link]
- Duke University. (2020). Exposure, Metabolism, and in Vitro Effects of Isopropylated and Tert-butylated Triarylphosphate Ester (ITP & TBPP) Flame Retardants and Plasticizers. DukeSpace. [Link]
- Lippold, A., et al. (2023). Development of a sensitive method for the quantitative analysis of 34 organophosphate esters in seabird eggs, liver, and fish. Chemosphere. [Link]

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- Gassman, N. R., & Valdivia, C. (2024). Toxicity Assessment of Organophosphate Flame Retardants Using New Approach Methodologies. Toxics, 12(1), 53. [Link]
- ResearchGate. (2024). (PDF) Toxicity Assessment of Organophosphate Flame Retardants Using New Approach Methodologies. [Link]
- Hartwig, A., Arand, M., et al. (2021). Triphenyl phosphate, isopropylated (isopropylated phenyl phosphates, IPPhP) – Determination of isopropylated phenyl phosphates. The MAK Collection for Occupational Health and Safety. [Link]
- Ceballos, D. M., et al. (2019). Biomarkers of Organophosphate and Polybrominated Diphenyl Ether (PBDE) Flame Retardants of American Workers and Associations with Inhalation and Dermal Exposures. Toxics. [Link]

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- 3. pubs.acs.org [pubs.acs.org]
- 4. acs.figshare.com [acs.figshare.com]
- 5. Beyond Cholinesterase Inhibition: Developmental Neurotoxicity of Organophosphate Ester Flame Retardants and Plasticizers - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Reproductive and developmental toxicity following exposure to organophosphate ester flame retardants and plasticizers, triphenyl phosphate and isopropylated phenyl phosphate, in Sprague Dawley rats - PMC [pmc.ncbi.nlm.nih.gov]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. In Vitro Metabolism of ITPs and TBPPs Using Human Liver Subcellular Fractions - PMC [pmc.ncbi.nlm.nih.gov]

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- 9. In Vitro Metabolism of Isopropylated and tert-Butylated Triarylphosphate Esters Using Human Liver Subcellular Fractions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 11. industrialchemicals.gov.au [industrialchemicals.gov.au]
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